

Fundamental Properties & Handling of 5-Ethyl-2-nonanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

Cat. No.: S1513154

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The following table summarizes the key identified physicochemical and toxicological data for **5-Ethyl-2-nonanol**. Please note that some values are estimates [1].

Property	Value	Source / Notes
CAS Number	103-08-2	[2] [1]
Molecular Formula	C ₁₁ H ₂₄ O	[2] [3] [1]
Molecular Weight	172.31 g/mol	[2] [3] [1]
IUPAC Name	5-ethylnonan-2-ol	[2] [1]
Boiling Point	223.04 °C (est. at 760 mmHg)	[1]
Flash Point	99.2 °C (211 °F) (est.)	[1]
Water Solubility	57.47 mg/L @ 25 °C (est.)	[1]
logP (o/w)	4.093 (est.)	[1]
Vapor Pressure	0.020 mmHg @ 25 °C (est.)	[1]
Dermal Toxicity (LD ₅₀)	4760 mg/kg (skin - rabbit)	[1]

Frequently Asked Questions for Researchers

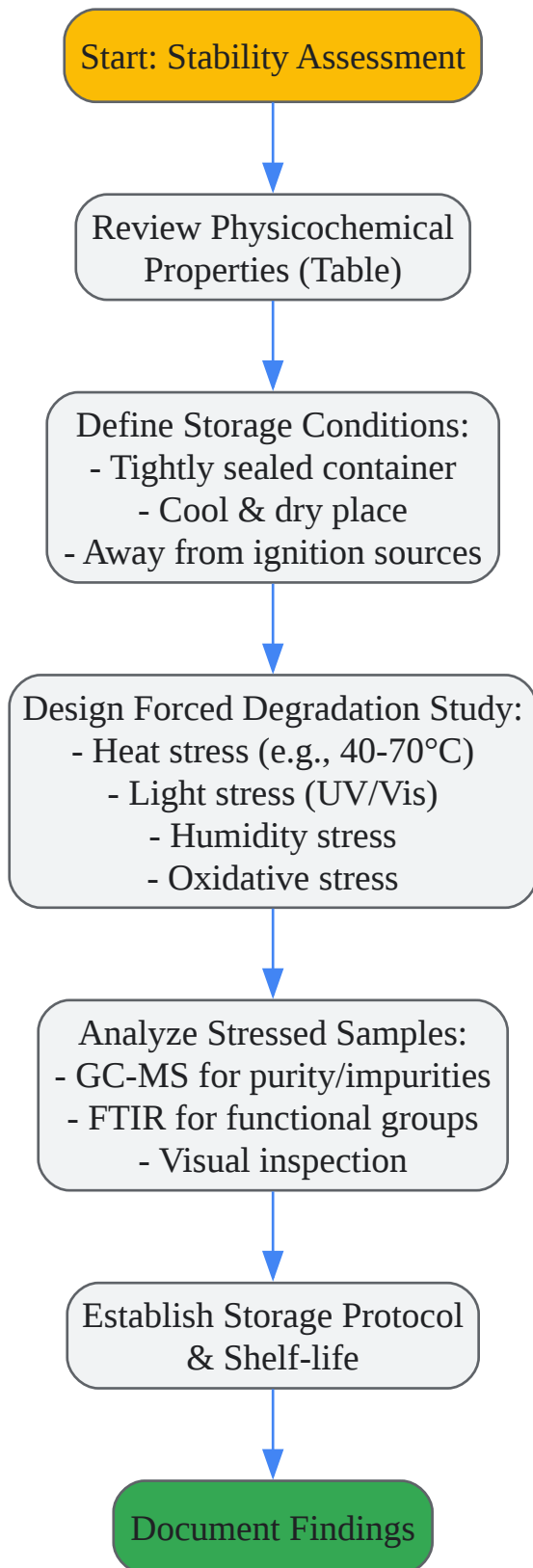
1. Under what conditions should I store 5-Ethyl-2-nonanol to ensure its stability for long-term experiments? While explicit stability data is unavailable, you can infer stable storage conditions from its properties. The compound should be stored in a cool, well-ventilated place, away from heat and ignition sources like open flames or sparks, given its flash point of approximately 99°C [1]. A tightly closed container made of a compatible material (e.g., glass or certain plastics) is recommended to prevent evaporation and moisture absorption. The high boiling point and low vapor pressure suggest it is not highly volatile at room temperature [1].

2. What are the primary safety hazards associated with handling this compound? Available safety data indicates that **5-Ethyl-2-nonanol** poses a low to moderate acute dermal toxicity risk [1]. As with many laboratory chemicals, you should assume it may cause skin and eye irritation. There is no specific GHS hazard classification identified in the search results, but a conservative approach using appropriate personal protective equipment (PPE), including gloves and safety glasses, is essential [1].

3. I cannot find a decomposition temperature for this material. How can I assess its thermal stability? In the absence of direct data, you should treat it as a stable organic compound at room temperature. For experimental procedures involving heating, exercise caution. The thermophysical property data from NIST [3] can be used to model its behavior under various temperatures and pressures. It is advisable to conduct small-scale thermal stability tests under controlled conditions if high-temperature applications are planned.

Recommended Experimental Stability Assessment

Since specific stability data is limited, you may need to empirically determine the stability profile for your specific application. The diagram below outlines a logical workflow for assessing the storage stability of **5-Ethyl-2-nonanol** in your laboratory.



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Experimental Protocol for Stability Testing:

- **Sample Preparation:** Aliquot **5-Ethyl-2-nonanol** into several small, clean vials (e.g., 2 mL clear and amber glass vials).
- **Stress Conditions:**
 - **Thermal:** Store vials at elevated temperatures (e.g., 40°C, 60°C) in ovens and under refrigeration (4°C) for comparison.
 - **Light:** Expose clear vials to intense visible and UV light (using a photostability chamber), while storing amber vials in the dark as a control.
 - **Humidity:** Place samples in a desiccator with a saturated salt solution to maintain a high relative humidity (e.g., 75% RH).
- **Analysis:** At predetermined time points (e.g., 1, 2, 4 weeks), analyze the samples.
 - **Purity:** Use Gas Chromatography-Mass Spectrometry (GC-MS) to monitor the formation of any decomposition products and changes in the main peak area [4].
 - **Identity:** Use Fourier-Transform Infrared Spectroscopy (FTIR) to check for changes in functional groups (O-H, C-H, C-O stretches).
 - **Physical Inspection:** Check for any changes in color, clarity, or the formation of precipitate.

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References

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3. - 5 - ethyl - 2 -- Critically Evaluated Thermophysical Property... nonanol [wtt-pro.nist.gov]
4. Comparison of volatile compounds during biological ... [sciencedirect.com]

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